

Ammelide-13C3: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Ammelide-13C3

Cat. No.: B565212

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An In-depth Technical Guide on the Core Chemical Structure and Properties of **Ammelide-13C3**

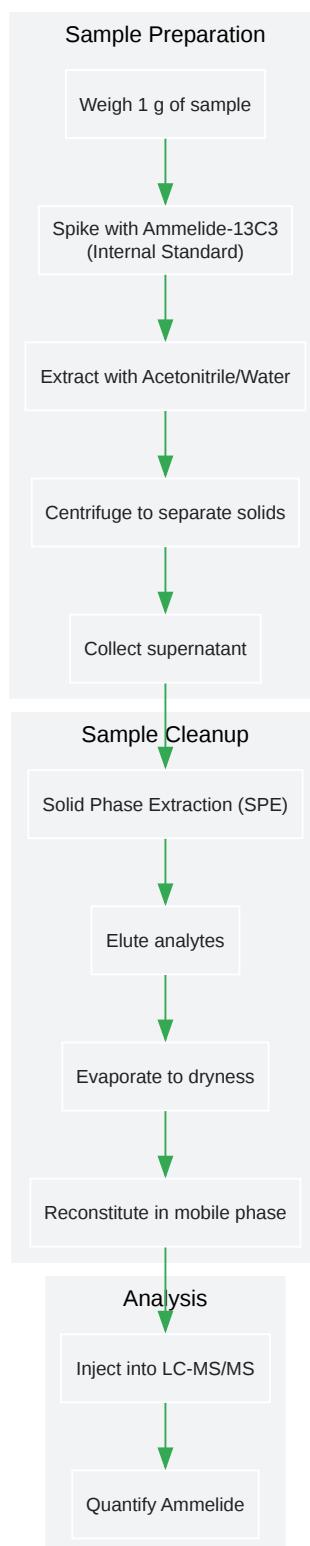
This technical guide provides a comprehensive overview of **Ammelide-13C3**, a stable isotope-labeled form of ammelide. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical structure, properties, and relevant experimental protocols.

Chemical Structure and Properties

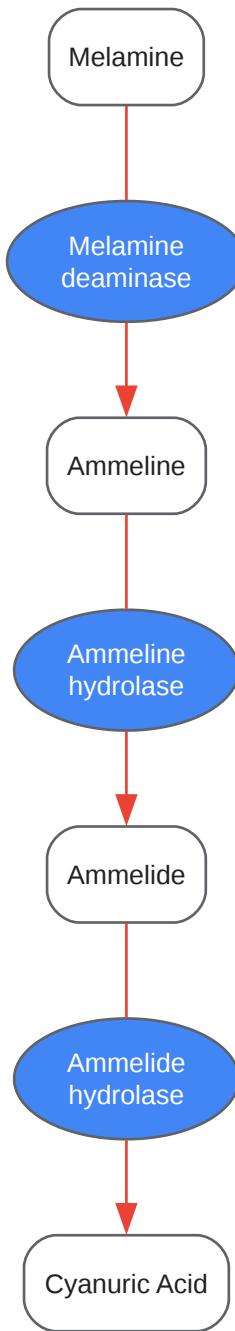
Ammelide-13C3 is an isotopologue of ammelide, where the three carbon atoms in the triazine ring are replaced with the stable isotope carbon-13 (¹³C). This labeling provides a distinct mass shift, making it an ideal internal standard for quantitative analysis by mass spectrometry.

Chemical Structure:

LC-MS/MS Workflow for Ammelide Quantification



Bacterial Melamine Degradation Pathway

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